

Technical Guide: Physical Properties of Dichlorprop-methyl ester-d3

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Compound of Interest

Compound Name: Dichlorprop-methyl ester-d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Dichlorprop-methyl ester-d3**. Given the nature of isotopically labeled standards, detailed experimental data for the deuterated compound is often limited. Therefore, this guide presents the available information for the non-deuterated analog, Dichlorprop-methyl ester, and provides context for the expected properties of the d3 variant.

Introduction

Dichlorprop-methyl ester-d3 is the deuterated form of Dichlorprop-methyl ester. It serves as a valuable internal standard for quantitative analysis by mass spectrometry (GC-MS or LC-MS) and nuclear magnetic resonance (NMR) spectroscopy[1]. The incorporation of deuterium atoms provides a distinct mass difference, allowing for precise quantification in complex matrices. Dichlorprop itself is a systemic herbicide, and its esters are used in various formulations[2].

Physical and Chemical Properties

Quantitative physical property data for **Dichlorprop-methyl ester-d3** is not readily available in the public domain. However, the physical properties are expected to be very similar to its non-deuterated counterpart, with a slight increase in molecular weight due to the presence of deuterium. The following table summarizes the physical properties of Dichlorprop-methyl ester.

Property	Value	Source(s)
Chemical Name	methyl 2-(2,4-dichlorophenoxy)propanoate-d3	N/A
Synonyms	Dichlorprop methyl ester-d3, 2,4-DP methyl ester-d3	[1]
Molecular Formula	C ₁₀ H ₇ D ₃ Cl ₂ O ₃	N/A
Molecular Weight	252.11 g/mol (calculated for d3 on the methyl group)	N/A
CAS Number	Not available for d3 variant. (57153-17-0 for non-deuterated)	[3]
Appearance	White to yellowish solid	[2][4]
Melting Point	116-120 °C	[4][5]
Boiling Point	Data not available	
Density	Data not available	
Solubility	Soluble in organic solvents	[2]
Purity	Typically ≥98% for analytical standards	[4]

Note on the d3 Variant: The "-d3" designation indicates the presence of three deuterium atoms. Assuming the substitution is on the methyl group of the ester, the molecular weight is calculated to be approximately 252.11 g/mol . The other physical properties, such as melting point and solubility, are not expected to differ significantly from the non-deuterated form.

Experimental Protocols

The following are general experimental protocols for determining the key physical properties of a solid organic compound like **Dichlorprop-methyl ester-d3**.

Determination of Melting Point

Principle: The melting point of a crystalline solid is the temperature at which it changes state from solid to liquid. It is a key indicator of purity.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or digital melting point device)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

Procedure:

- Ensure the **Dichlorprop-methyl ester-d3** sample is dry and finely powdered. If necessary, gently grind the sample in a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm. This is achieved by tapping the sealed end of the tube on a hard surface.
- Place the capillary tube in the heating block of the melting point apparatus.
- Set the apparatus to heat at a rate of 10-15 °C per minute for a preliminary rapid determination.
- Observe the sample and note the approximate temperature at which melting occurs.
- Allow the apparatus to cool.
- Prepare a new sample and place it in the apparatus. Heat rapidly to about 15-20 °C below the approximate melting point.
- Decrease the heating rate to 1-2 °C per minute.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the last crystal melts (the end of the melting range).

Determination of Solubility

Principle: Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Apparatus:

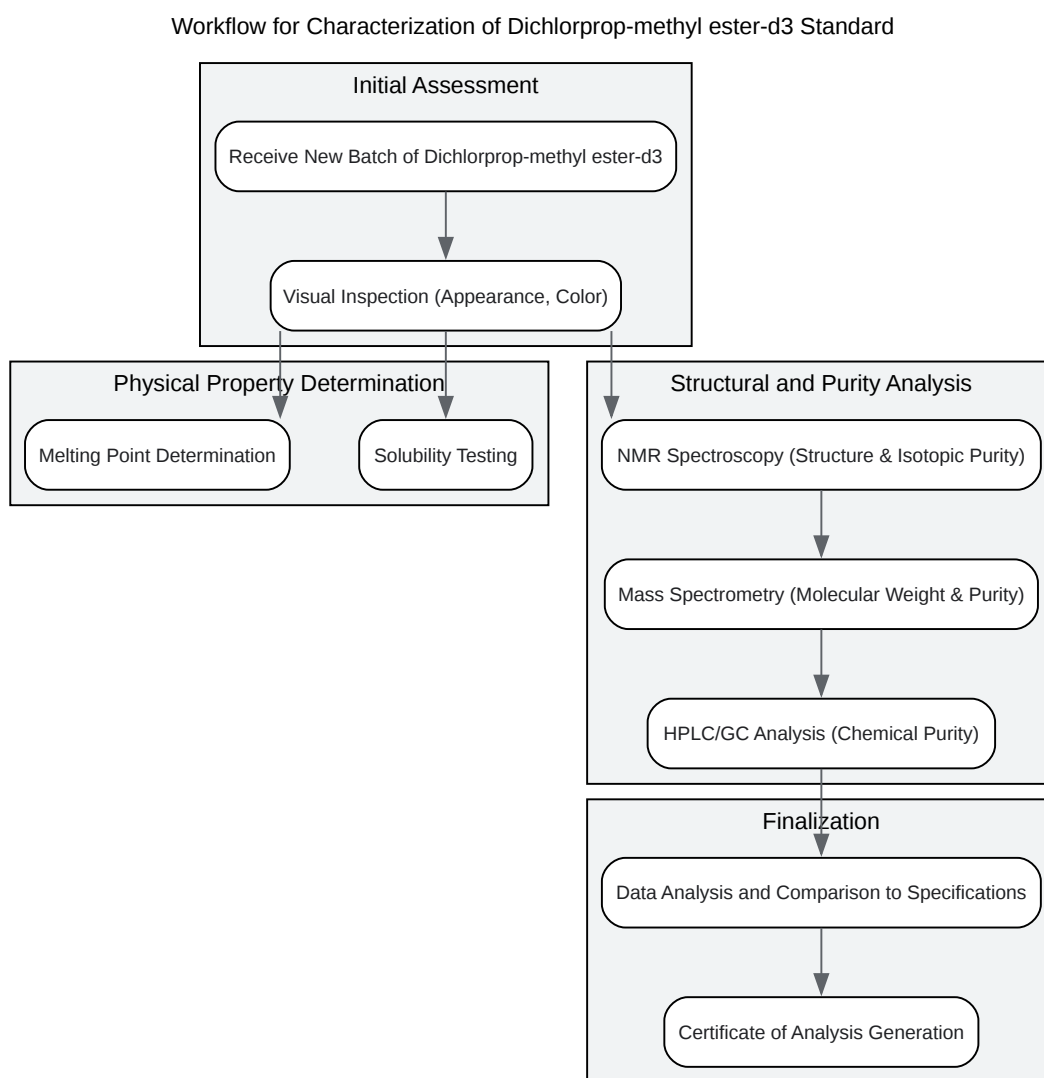
- Analytical balance
- Vials or test tubes with caps
- Vortex mixer or magnetic stirrer
- A selection of solvents (e.g., water, ethanol, methanol, acetone, toluene, hexane)
- Temperature-controlled water bath or shaker

Procedure:

- Weigh a precise amount of **Dichlorprop-methyl ester-d3** (e.g., 10 mg) into a vial.
- Add a measured volume of the chosen solvent (e.g., 1 mL) to the vial.
- Cap the vial and agitate it vigorously using a vortex mixer or magnetic stirrer at a constant temperature (e.g., 25 °C) for a set period (e.g., 24 hours) to ensure equilibrium is reached.
- Visually inspect the vial for any undissolved solid.
- If the solid has completely dissolved, the substance is soluble to at least 10 mg/mL in that solvent.
- If undissolved solid remains, the mixture can be filtered or centrifuged, and the concentration of the dissolved solute in the supernatant can be determined using an analytical technique such as HPLC or UV-Vis spectroscopy to quantify the solubility.
- Repeat the process with different solvents to determine the solubility profile.

Workflow for Physical Characterization

The following diagram illustrates a typical workflow for the physical and chemical characterization of a new batch of a chemical standard like **Dichlorprop-methyl ester-d3**.



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Caption: Workflow for the physical and chemical characterization of a chemical standard.

Safety Information

The safety profile of **Dichlorprop-methyl ester-d3** is expected to be similar to that of Dichlorprop-methyl ester. The non-deuterated compound is harmful if swallowed or in contact with skin, causes skin irritation, and can cause serious eye irritation[6][7]. It is important to handle this compound in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the SDS before handling any chemical.

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